(13Z,16Z)-Docosadi-13,16-enoyl-CoA structure and chemical properties

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Compound of Interest		
Compound Name:	*(13Z,16Z)-Docosadi-13,16-enoyl-CoA*	
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An In-Depth Technical Guide to **(13Z,16Z)-Docosadi-13,16-enoyl-CoA**: Structure, Properties, and Biological Significance

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(13Z,16Z)-Docosadi-13,16-enoyl-CoA**, a long-chain fatty acyl-coenzyme A derivative. Given the limited direct experimental data on this specific molecule, this document synthesizes information from its constituent fatty acid, (13Z,16Z)-docosadienoic acid, and the broader class of long-chain fatty acyl-CoAs to present a thorough profile.

Chemical Structure and Properties

(13Z,16Z)-Docosadi-13,16-enoyl-CoA is formed through the formal condensation of the thiol group of coenzyme A with the carboxyl group of (13Z,16Z)-docosadienoic acid.[1] The structure combines the 22-carbon polyunsaturated fatty acid with the complex coenzyme A molecule.

A definitive 2D structure diagram for **(13Z,16Z)-Docosadi-13,16-enoyl-CoA** is not readily available in the search results. However, its structure can be inferred from its components.

Table 1: Chemical and Physical Properties of (13Z,16Z)-Docosadienoic Acid and Related Compounds

Solubility	Soluble in ethanol (10 mg/ml), DMSO (10 mg/ml), and DMF (10 mg/ml). [5]	Not Available	Not Available	Not Available
Charge (at pH 7.3)	Not applicable	-1[3]	Not Available	-4[4]
Calculated Gibbs Free Energy (ΔG)	Not Available	Not Available	Not Available	-708.71±4.11 (kcal/mol)[4]
Calculated pKa	Not Available	Not Available	Not Available	1:44:3.27;1:51:12.61;1:54:0.92;1:55:5.94;1:69:0.83[4]

Biological Significance and Signaling Pathways

Long-chain fatty acyl-CoAs, including molecules like **(13Z,16Z)-Docosadi-13,16-enoyl-CoA**, are crucial intermediates in numerous lipid metabolic pathways and are recognized as important cellular signaling molecules.[6] Their intracellular levels and activities are tightly regulated and have profound effects on cellular processes.

The precursor fatty acid, (13Z,16Z)-docosadienoic acid, is a natural ω-6 polyunsaturated fatty acid.[5] It acts as an agonist for the free fatty acid receptor 4 (FFAR4 or GPR120), a receptor for long-chain fatty acids.[5][7]

General Signaling Roles of Long-Chain Acyl-CoAs:

- Gene Regulation: In various organisms, long-chain acyl-CoAs can directly bind to transcription factors to modulate gene expression. For instance, in E. coli, they bind to FadR, and in mammals, they can interact with transcription factors like hepatocyte nuclear factor 4 (HNF-4).[8]

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- Enzyme Regulation: They can allosterically regulate the activity of enzymes involved in lipid and energy metabolism, such as acetyl-CoA carboxylase and glucokinase.[9]

- Signal Transduction: Long-chain acyl-CoAs can influence signal transduction pathways, including those involving protein kinase C (PKC) isoforms and Ca2+ release.[9]

- Metabolic Intermediates: They are essential substrates for the biosynthesis of various complex lipids, including glycerolipids and glycerophospholipids, and for β-oxidation.[6]

Below is a generalized diagram illustrating the central role of long-chain acyl-CoAs in cellular metabolism and signaling.
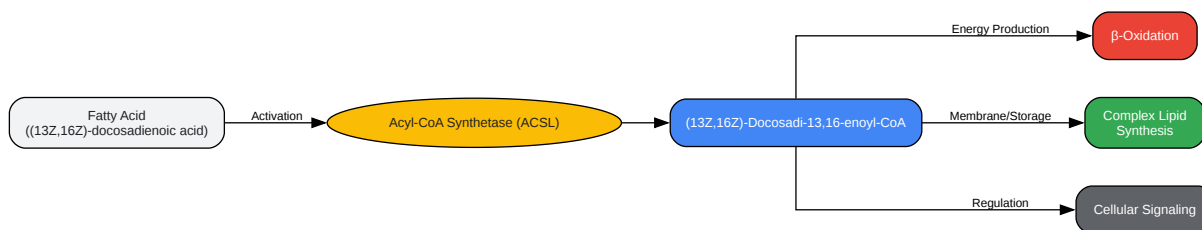
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Caption: Formation and metabolic fate of **(13Z,16Z)-Docosadi-13,16-enoyl-CoA**.

Experimental Protocols

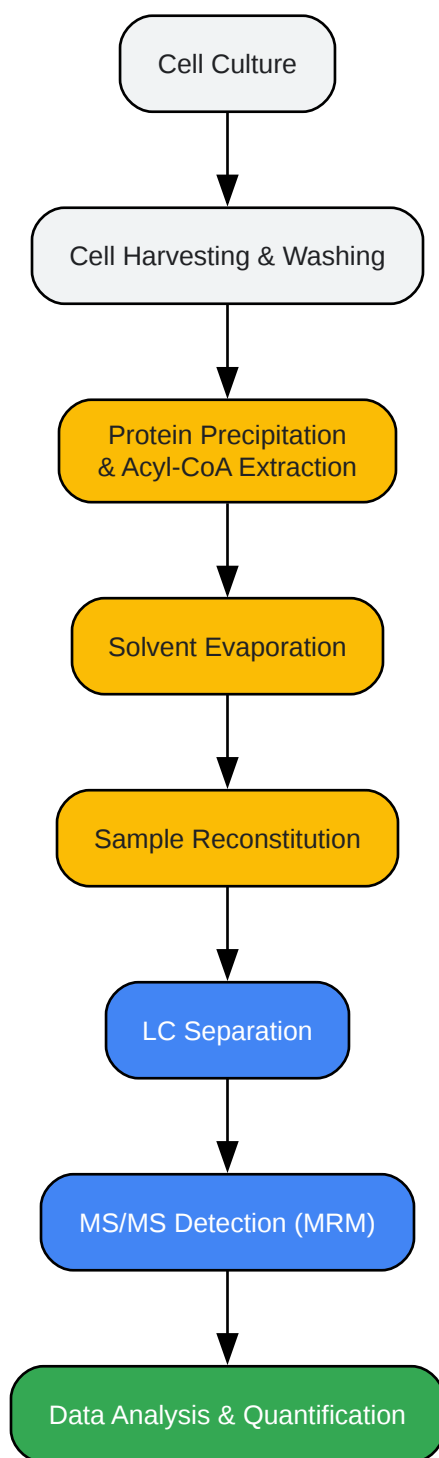While specific experimental protocols for **(13Z,16Z)-Docosadi-13,16-enoyl-CoA** are not detailed in the provided search results, general methodologies for the analysis of long-chain acyl-CoAs are well-established.

A. General Protocol for Acyl-CoA Extraction and Quantification by LC-MS/MS

This protocol is adapted from general methods for acyl-CoA analysis in mammalian cells.[10]

- Sample Preparation:

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- Harvest cultured cells and wash with ice-cold phosphate-buffered saline (PBS).

- Lyse the cells and precipitate proteins using a suitable method, such as with the addition of a cold organic solvent (e.g., acetonitrile or methanol).

- Centrifuge to pellet the protein precipitate.

- Extraction:

  - Collect the supernatant containing the acyl-CoAs.

  - Evaporate the solvent under a stream of nitrogen.

  - Reconstitute the dried extract in a solution suitable for LC-MS analysis. Acyl-CoAs are prone to hydrolysis and are unstable in aqueous solutions, especially at alkaline or strongly acidic pH.[10] A common reconstitution solution is 50% methanol in 50 mM ammonium acetate (pH 7).[10]

- LC-MS/MS Analysis:

  - Separate the acyl-CoAs using reversed-phase high-performance liquid chromatography (HPLC).

  - Detect and quantify the different acyl-CoA species using a triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode.[10]

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Caption: Workflow for the analysis of acyl-CoAs by LC-MS/MS.

B. In Vitro Synthesis of **(13Z,16Z)-Docosadi-13,16-enoyl-CoA**

The synthesis of **(13Z,16Z)-Docosadi-13,16-enoyl-CoA** can be achieved enzymatically using an acyl-CoA synthetase (ACSL).

- Reaction Mixture:

  - (13Z,16Z)-docosadienoic acid (substrate)

  - Coenzyme A (CoA)

  - ATP

  - Mg2+

  - Purified Acyl-CoA Synthetase enzyme

  - Buffer (e.g., Tris-HCl) at an appropriate pH

- Procedure:

  - Combine the reactants in the buffer.

  - Initiate the reaction by adding the ACSL enzyme.

  - Incubate at the optimal temperature for the enzyme (e.g., 37°C).

  - The progress of the reaction can be monitored by detecting the formation of the acyl-CoA product using methods like HPLC.

- Purification:

  - The resulting **(13Z,16Z)-Docosadi-13,16-enoyl-CoA** can be purified from the reaction mixture using techniques such as solid-phase extraction or preparative HPLC.

Conclusion

(13Z,16Z)-Docosadi-13,16-enoyl-CoA, as a long-chain polyunsaturated fatty acyl-CoA, is positioned at a critical juncture of lipid metabolism and cellular signaling. While direct experimental data for this specific molecule is sparse, its properties and biological functions

can be inferred from its fatty acid precursor and the well-documented roles of its molecular class. Its precursor, (13Z,16Z)-docosadienoic acid, is a known agonist of the G-protein coupled receptor GPR120, suggesting that its activated CoA form may play a significant role in the downstream signaling cascades of this receptor.[5][7] Further research focusing on the direct interactions and metabolic fate of **(13Z,16Z)-Docosadi-13,16-enoyl-CoA** is necessary to fully elucidate its specific functions in health and disease. The methodologies outlined in this guide provide a framework for such future investigations.

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